

Application Notes and Protocols for Heliosit® Orthodontic in Moisture-Controlled Environments

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Compound of Interest

Compound Name: *Heliosit*

Cat. No.: *B12652425*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **Heliosit®** Orthodontic, a light-curing single-component orthodontic bonding agent. The following sections detail the material's properties, application protocols under ideal moisture-controlled conditions, and performance data from in-vitro studies. Additionally, general protocols for managing moisture contamination are provided to guide users in challenging clinical and research settings.

Introduction to Heliosit® Orthodontic

Heliosit® Orthodontic is a resin-based composite material designed for the direct bonding of orthodontic brackets to the enamel surface of teeth. Its formulation is based on a monomer matrix of urethane dimethacrylate, Bis-GMA, and decandiol dimethacrylate, with a filler of highly dispersed silicon dioxide. As a hydrophobic resin-based material, its performance is highly dependent on a meticulously controlled, moisture-free environment during application. Saliva and water contamination can significantly compromise the bond strength and lead to premature bond failure.

Quantitative Data

The following tables summarize the performance of **Heliosit®** Orthodontic in in-vitro studies under ideal, moisture-free laboratory conditions.

Table 1: Shear Bond Strength (SBS) of **Heliosit®** Orthodontic Compared to Other Adhesives

Adhesive System	Mean Shear Bond Strength (MPa)	Standard Deviation (MPa)
Heliosit® Orthodontic	10.93	1.71
Transbond XT	12.91	2.0
Enlight	11.77	1.87
Bracepaste	12.87	1.59

Data sourced from an in-vitro comparative study. All bonding procedures were performed under ideal dry conditions.

Table 2: Adhesive Remnant Index (ARI) Scores for **Heliosit®** Orthodontic

The Adhesive Remnant Index (ARI) is used to classify the amount of adhesive remaining on the tooth surface after debonding. Scores range from 0 (no adhesive left on the tooth) to 3 (all adhesive left on the tooth).

Adhesive System	ARI Score 0	ARI Score 1	ARI Score 2	ARI Score 3
Heliosit® Orthodontic	10%	35%	40%	15%
Transbond XT	25%	45%	20%	10%

Representative ARI scores from comparative in-vitro studies. Higher scores at the adhesive-bracket interface (Scores 2 and 3) are generally preferred as they indicate less risk of enamel fracture during debonding.

Experimental Protocols

Protocol for Standard Application of **Heliosit®** Orthodontic in a Moisture-Free Environment

This protocol outlines the standard procedure for bonding orthodontic brackets using **Heliosit®** Orthodontic under ideal, dry conditions.

Materials:

- **Heliosit®** Orthodontic syringe
- Phosphoric acid etching gel (37%)
- Polishing paste (pumice)
- Cotton rolls or other isolation devices
- High-volume evacuator and air/water syringe
- Orthodontic brackets
- Dental curing light (halogen or LED)

Procedure:

- Enamel Surface Preparation:
 1. Thoroughly clean the enamel surface with a slurry of pumice and water.
 2. Rinse the surface with water and dry completely with oil-free air.
- Moisture Control:
 1. Isolate the tooth from salivary contamination using cotton rolls, cheek retractors, or a rubber dam.
- Acid Etching:
 1. Apply 37% phosphoric acid gel to the enamel surface where the bracket will be placed.

2. Allow the etchant to remain on the surface for 15-30 seconds.

- Rinsing and Drying:

1. Thoroughly rinse the etched surface with water for at least 15 seconds.

2. Dry the enamel surface with a continuous stream of oil-free air until it appears frosty-white.
This step is critical for ensuring a moisture-free surface.

- Application of **Heliosit®** Orthodontic:

1. Apply a thin, uniform layer of **Heliosit®** Orthodontic to the base of the orthodontic bracket.

- Bracket Placement and Curing:

1. Firmly press the bracket onto the etched enamel surface.

2. Remove any excess adhesive from around the bracket base with a dental explorer or scaler.

3. Light-cure the adhesive for 20-40 seconds (refer to curing light manufacturer's instructions for specific times) from both the mesial and distal aspects of the bracket.

General Protocol for Managing Saliva Contamination

While specific data on **Heliosit®** Orthodontic's performance in moist conditions is limited, the following is a general best-practice protocol for managing saliva contamination during the bonding process with a resin-based adhesive.

Scenario: The etched enamel surface becomes contaminated with saliva before the application of **Heliosit®** Orthodontic.

Procedure:

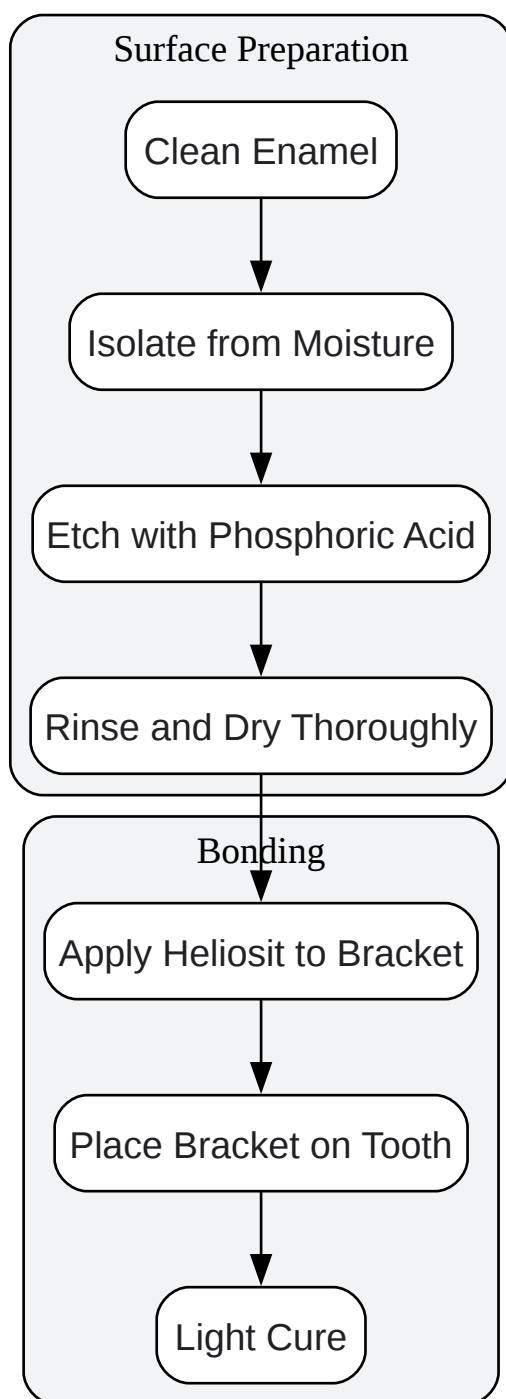
- Rinse and Re-isolate:

1. Thoroughly rinse the contaminated surface with water.

2. Re-establish moisture control with fresh cotton rolls or other isolation methods.

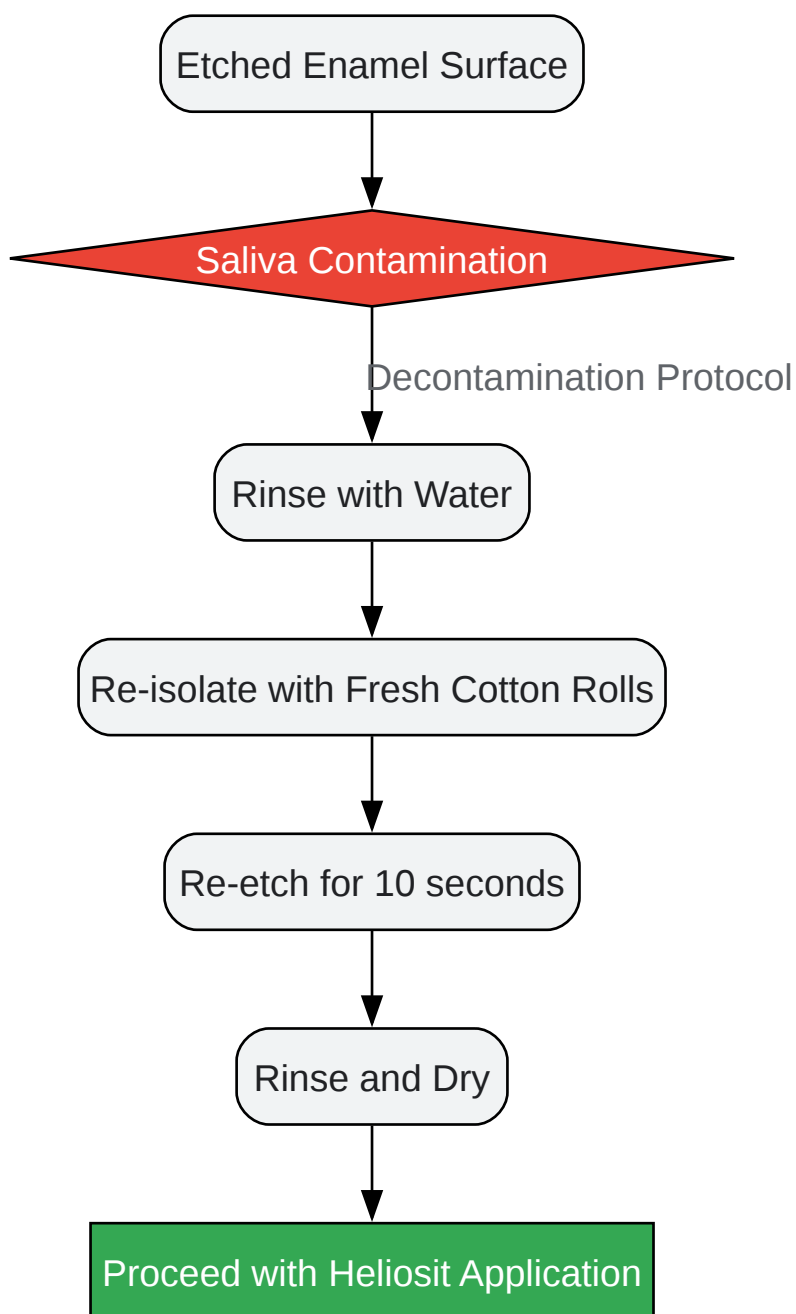
- Re-etch:
 1. Apply 37% phosphoric acid to the contaminated area for 10 seconds.
- Rinse and Dry:
 1. Rinse the surface thoroughly with water for at least 15 seconds.
 2. Dry the enamel surface completely with oil-free air until the frosty-white appearance is restored.
- Proceed with Application:
 1. Continue with the application of **Heliosit®** Orthodontic as described in Protocol 3.1.

Visualizations



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Caption: Standard workflow for **Heliosit®** Orthodontic application.



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